

# In-depth Technical Guide to the Safety of cis-3-Hexene

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## Compound of Interest

Compound Name: *cis-3-Hexene*

Cat. No.: *B1361246*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **cis-3-Hexene** (CAS No. 7642-09-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a valuable resource for handling, storing, and using **cis-3-Hexene** safely in a laboratory and research environment.

## Physical and Chemical Properties

**cis-3-Hexene** is a colorless to light yellow liquid.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C6H12	[1]
Molecular Weight	84.16 g/mol	[1]
Boiling Point	66-68 °C	[2]
Melting Point	-137.82 °C	
Flash Point	-25 °C (-13 °F) - closed cup	[2]
Density	0.681 g/mL at 20 °C	[2]
Vapor Pressure	168.7 ± 0.1 mmHg at 25°C	
Refractive Index	n <sub>20/D</sub> 1.395	[2]
Solubility	Insoluble in water, soluble in organic solvents.	

## Toxicological Information

Comprehensive toxicological data for **cis-3-Hexene** is not readily available in the public domain. Most safety data sheets indicate that the toxicological properties have not been fully investigated.[3] The primary hazards identified are related to its physical properties (flammability) and aspiration risk.

Endpoint	Result	Source
Acute Oral Toxicity	No data available	[4]
Acute Dermal Toxicity	No data available	[4]
Acute Inhalation Toxicity	No data available	[4]
Skin Corrosion/Irritation	No data available	[3][4]
Serious Eye Damage/Irritation	Causes serious eye irritation (GHS Category 2)	[1]
Respiratory or Skin Sensitization	No data available	[3][4]
Germ Cell Mutagenicity	No data available	[3][4]
Carcinogenicity	Not listed by IARC, NTP, ACGIH, or OSHA	[3]
Reproductive Toxicity	No data available	[3][4]
Aspiration Hazard	May be fatal if swallowed and enters airways (GHS Category 1)	[1]

Note: While specific quantitative data such as LD50 or LC50 values for **cis-3-Hexene** are not available, the aspiration hazard classification suggests that ingestion and subsequent entry into the lungs can cause severe damage.

## Experimental Protocols

Detailed experimental protocols for the determination of the safety data of **cis-3-Hexene** are not explicitly provided in the available safety data sheets. However, based on the nature of the substance and standard regulatory requirements, the following OECD and ASTM guidelines are likely to be relevant for the assessment of its physicochemical and toxicological properties.

Physicochemical Properties:

- **Flash Point:** The closed-cup method is cited, which likely corresponds to a standardized method such as ASTM D93 (Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester) or ASTM D56 (Standard Test Method for Flash Point by Tag Closed Cup Tester). Given that **cis-3-Hexene** is a volatile liquid, these methods are appropriate for determining its flammability classification.
- **Boiling Point:** This is typically determined according to OECD Guideline 103.
- **Vapor Pressure:** The vapor pressure can be measured using methods described in OECD Guideline 104.
- **Density:** The density of liquids is commonly determined using a hydrometer, pycnometer, or an oscillating densitometer, following procedures outlined in OECD Guideline 109.

#### Toxicological Properties:

While specific studies on **cis-3-Hexene** are lacking, the following standardized protocols would be used to generate the necessary toxicological data:

- **Acute Toxicity:**
  - Oral: OECD Guideline 420, 423, or 425
  - Dermal: OECD Guideline 402
  - Inhalation: OECD Guideline 403
- **Skin Irritation/Corrosion:** OECD Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) or OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- **Eye Irritation/Serious Eye Damage:** OECD Guideline 492 (Reconstructed human cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage) or OECD Guideline 405 (Acute Eye Irritation/Corrosion).
- **Aspiration Toxicity:** The classification is often based on the substance's viscosity and clinical evidence in humans rather than a specific animal test. The kinematic viscosity can be

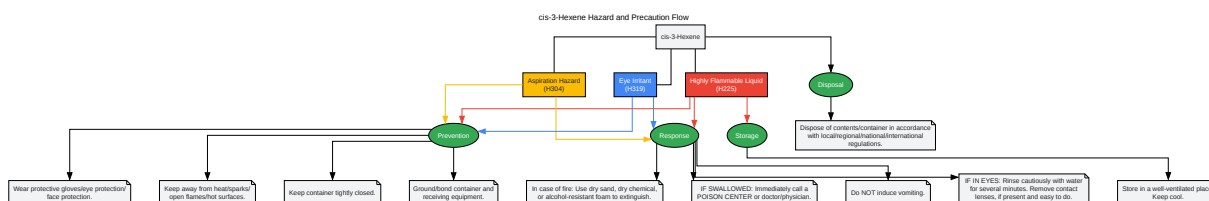
measured according to OECD Guideline 114.

## Hazard Identification and Safety Precautions

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification for **cis-3-Hexene**:

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

The logical relationship between the hazards of **cis-3-Hexene** and the necessary safety precautions is illustrated in the following diagram.



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Caption: Logical flow of hazards and precautionary measures for **cis-3-Hexene**.

## Safe Handling and Storage

### Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools and explosion-proof equipment.[3]
- Ground and bond containers when transferring material to prevent static electricity buildup. [3]
- Avoid contact with skin and eyes.
- Avoid ingestion and inhalation.[3]

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from heat and sources of ignition.[3]
- Store separately from oxidizing agents and strong acids.

### First-Aid Measures:

- If Swallowed: Do NOT induce vomiting. Immediately call a poison control center or doctor. If vomiting occurs, keep head low so that stomach content doesn't get into the lungs.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison control center or doctor if you feel unwell.

#### Fire-Fighting Measures:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.
- Water spray may be used to cool closed containers.
- Vapors are heavier than air and may travel to a source of ignition and flash back.[3]

## Conclusion

**cis-3-Hexene** is a highly flammable liquid that poses a significant aspiration hazard and is an eye irritant. While comprehensive toxicological data is lacking, the available information necessitates strict adherence to safety protocols. Researchers, scientists, and drug development professionals must handle this chemical with care, utilizing appropriate engineering controls and personal protective equipment to minimize exposure and prevent accidents. Further toxicological studies are warranted to fully characterize the safety profile of this compound.

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## References

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